

Gas chromatography-mass spectrometry (GC-MS) analysis of tryptamines

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Compound of Interest		
Compound Name:	4-HO-Met	
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Application Notes & Protocols for the GC-MS Analysis of Tryptamines

Introduction

Tryptamines are a class of monoamine alkaloids that includes a variety of naturally occurring and synthetic compounds known for their psychoactive properties. Many tryptamine derivatives interact with serotonin receptors in the brain, particularly the 5-HT2A receptor, which is believed to be primarily responsible for their psychedelic effects.[1] Accurate and reliable analytical methods are crucial for the identification and quantification of tryptamines in various matrices for research, clinical, and forensic purposes. Gas chromatography-mass spectrometry (GC-MS) is a powerful and widely used technique for this analysis due to its high sensitivity, selectivity, and ability to provide structural information.[2][3] These application notes provide detailed protocols for the analysis of tryptamines using GC-MS.

Data Presentation

The following tables summarize the retention times and mass spectrometric data for a selection of tryptamines, as well as performance characteristics of a typical GC-MS method.

Table 1: GC-MS Data for Selected Tryptamines



Analyte	Retention Time (min)	Molecular Formula	Molecular Weight (g/mol)	Main Mass Fragments (m/z)
α- Methyltryptamine (AMT)	29.8	C11H14N2	174.24	115, 130, 174
N,N- Dimethyltryptami ne (DMT)	30.1	C12H16N2	188.27	58, 130, 188
5-Methoxy-α- methyltryptamine (5-MeO-AMT)	47.6	C12H16N2O	204.27	145, 160, 204
5-Methoxy-N,N- dimethyltryptami ne (5-MeO-DMT)	48.1	C13H18N2O	218.29	58, 160, 218
Psilocin	51.8	C12H16N2O	204.27	58, 146, 204
Bufotenine	52.8	C12H16N2O	204.27	58, 146, 204
5-Methoxy-N,N- diisopropyltrypta mine (5-MeO- DIPT)	55.1	C17H26N2O	274.40	114, 160, 274
4-Hydroxy-N,N- diisopropyltrypta mine (4-OH- DIPT)	56.5	C16H24N2O	260.38	114, 146, 260

Data compiled from various sources. Retention times are indicative and may vary based on specific instrument conditions.[4]

Table 2: Example GC-MS Method Performance for Tryptamine Analysis



Parameter	Performance
Linearity Range	0.01–2.0 μg/mL
Limit of Quantification (LOQ)	0.01 μg/mL
Intra-day Precision (%CV)	3.11% - 5.82%
Inter-day Precision (%CV)	3.11% - 5.82%
Recovery	90.7%

Performance data is illustrative and specific to the validation of a method for 5-MeO-DPT.[5]

Experimental Protocols

1. Sample Preparation (Liquid-Liquid Extraction)

This protocol is suitable for the extraction of tryptamines from aqueous samples.

Materials:

- Sample containing tryptamines
- Methylene chloride (CH₂Cl₂)
- 0.2 N Sodium hydroxide (NaOH)
- Anhydrous sodium sulfate (Na₂SO₄)
- Vortex mixer
- Centrifuge
- GC vials

Procedure:

• To 1.5 mL of the aqueous sample, add 20 μL of 0.2 N NaOH to basify the solution.



- Add 1.5 mL of methylene chloride to the sample.
- Vortex the mixture for 1 minute to facilitate the extraction of the free base of the tryptamines into the organic layer.
- Centrifuge the mixture to separate the aqueous and organic layers.
- Carefully transfer the lower organic layer (methylene chloride) to a clean tube.
- Dry the organic extract by adding a small amount of anhydrous sodium sulfate.
- Transfer the dried extract to a GC vial for analysis.[1]
- 2. Derivatization (Silylation)

Derivatization is often recommended to improve the volatility and thermal stability of tryptamines, leading to better chromatographic peak shapes.[6][7] Silylation is a common derivatization technique.

Materials:

- · Dried sample extract
- N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA)
- · Heating block or oven
- GC vials

Procedure:

- Evaporate the solvent from the sample extract under a gentle stream of nitrogen.
- Add a silylating agent such as BSTFA to the dried residue.
- Seal the vial and heat at a specified temperature (e.g., 70°C) for a designated time (e.g., 30 minutes) to allow the reaction to complete.
- Cool the vial to room temperature before injection into the GC-MS.



3. GC-MS Analysis

Instrumentation:

Gas chromatograph coupled to a mass spectrometer (GC-MS).

GC Conditions:

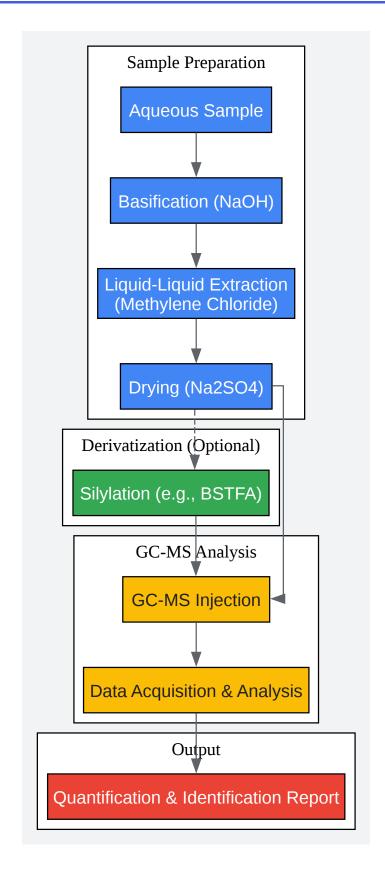
- Column: HP-5MS (or equivalent 5% phenyl methyl siloxane), 30 m x 250 μm inner diameter,
 0.25 μm film thickness.[1]
- Carrier Gas: Helium at a constant flow rate of 0.8 mL/min.[1]
- Inlet Temperature: 280°C.[1]
- Injection Volume: 1 μL.[1]
- Split Ratio: 2:1.[1]
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 1 minute.
 - Ramp: 10°C/min to 310°C.
 - Final hold: 3 minutes at 310°C.[1]

MS Conditions:

- Ionization Mode: Electron Ionization (EI)
- Scan Range: m/z 35–400.[1]
- Solvent Delay: 4 minutes.[1]

Visualizations

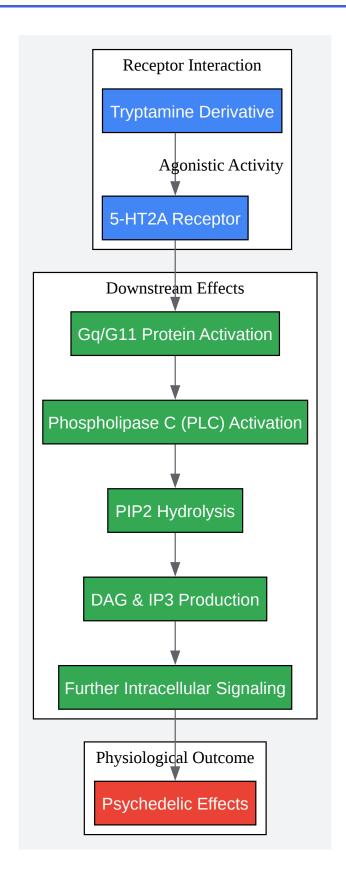




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Caption: Experimental workflow for GC-MS analysis of tryptamines.





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Caption: Simplified signaling pathway of psychedelic tryptamines.



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